

Technical Guide: N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide

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Compound of Interest

Compound Name: *N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide*

CAS No.: 330469-06-2

Cat. No.: B11179280

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Chemical Identity & Structural Analysis

This molecule is a benzanilide (N-phenylbenzamide), characterized by a central amide bond linking two substituted phenyl rings. The specific substitution pattern—a chlorine and methoxy group on the amine side, and a fluorine on the acid side—imparts unique electronic and steric properties critical for ligand-protein binding.

Nomenclature & Identifiers

- IUPAC Name: **N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide**
- Molecular Formula: $C_{14}H_{11}ClFNO_2$ ^[1]
- Molecular Weight: 279.69 g/mol
- SMILES: COc1ccc(Cl)cc1NC(=O)c2ccccc2F^[2]
- Component CAS Numbers:

- Amine Precursor: 5-Chloro-2-methoxyaniline (CAS: 95-03-4)[3][4][5]
- Acid Precursor: 2-Fluorobenzoic acid (CAS: 445-29-4) or 2-Fluorobenzoyl chloride (CAS: 393-52-2)

Physicochemical Properties (Calculated)

Property	Value	Significance
LogP (Octanol/Water)	~3.4 - 3.8	High lipophilicity; likely CNS penetrant.
Topological Polar Surface Area (TPSA)	~38 Å ²	Good membrane permeability (Rule of 5 compliant).
H-Bond Donors	1 (Amide NH)	Critical for active site interaction (e.g., hinge binding in kinases).
H-Bond Acceptors	3 (O, F, N)	Fluorine acts as a weak acceptor; Methoxy O is a strong acceptor.
Rotatable Bonds	3	Moderate flexibility allows induced-fit binding.

Synthesis & Reaction Mechanism

The most robust route for synthesizing **N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide** is via Nucleophilic Acyl Substitution (Schotten-Baumann conditions) or Amide Coupling using activating agents.

Primary Synthetic Route: Acid Chloride Method

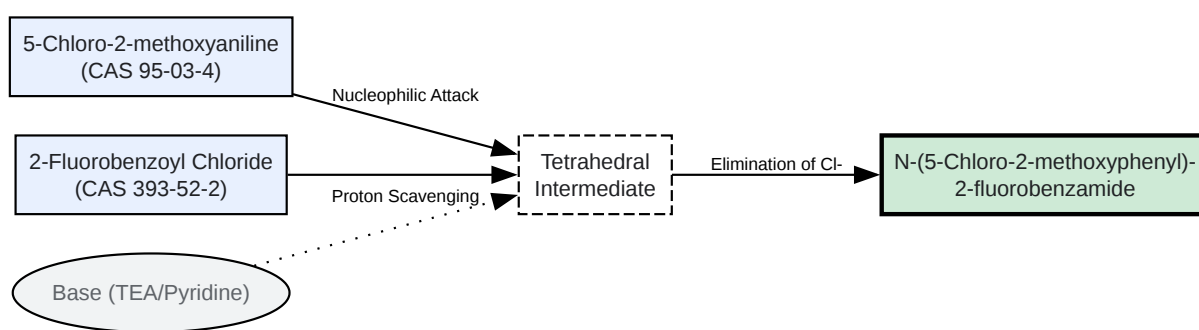
This method is preferred for scale-up due to high yields and simple purification.

Reaction:

Mechanism:

- **Nucleophilic Attack:** The lone pair on the aniline nitrogen attacks the carbonyl carbon of the acid chloride.
- **Tetrahedral Intermediate:** formation of a transient tetrahedral intermediate.
- **Elimination:** The chloride ion is expelled, reforming the carbonyl double bond.
- **Deprotonation:** The base (TEA or Pyridine) removes the proton from the amide nitrogen to neutralize the HCl byproduct.

Synthetic Workflow Diagram



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Caption: Synthesis of **N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide** via acyl chloride coupling.

Experimental Protocols

Protocol A: Standard Schotten-Baumann Synthesis

Best for: High yield, gram-scale synthesis.

Materials:

- 5-Chloro-2-methoxyaniline (1.0 eq)
- 2-Fluorobenzoyl chloride (1.1 eq)

- Triethylamine (TEA) (1.5 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Procedure:

- Preparation: Dissolve 5-Chloro-2-methoxyaniline (10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under nitrogen atmosphere.
- Base Addition: Add Triethylamine (15 mmol) and cool the mixture to 0°C using an ice bath.
- Acylation: Add 2-Fluorobenzoyl chloride (11 mmol) dropwise over 15 minutes. Caution: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- Workup: Quench with water (20 mL). Extract the organic layer and wash sequentially with 1M HCl (to remove unreacted aniline), saturated NaHCO₃ (to remove acid), and brine.
- Purification: Dry over Na₂SO₄, filter, and concentrate. Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂).

Protocol B: Characterization Standards

- ¹H NMR (400 MHz, DMSO-d₆): Expect signals at:
 - δ 10.0 (s, 1H, NH)
 - δ 3.85 (s, 3H, OCH₃)
 - δ 8.1 (d, 1H, Ar-H ortho to NH)
 - δ 7.0–7.8 (m, 6H, Aromatic protons)
- Mass Spectrometry (ESI): Calculated [M+H]⁺ = 280.05. Look for characteristic Chlorine isotope pattern (3:1 ratio for ³⁵Cl:³⁷Cl).

Biological Applications & Mechanism of Action[7][8]

This scaffold is a "privileged structure" in drug discovery, serving as a template for various therapeutic targets.

P2X7 Receptor Antagonism

Benzamides are a known class of P2X7 receptor antagonists. The P2X7 receptor is an ATP-gated ion channel involved in inflammation and pain.

- **Mechanism:** The amide linker mimics the hydrogen-bonding pharmacophore of known antagonists (e.g., GSK1482160). The 2-fluoro group provides metabolic stability and conformational lock via intramolecular H-bonding with the amide NH.
- **Relevance:** Potential treatment for rheumatoid arthritis and neuropathic pain.

Kinase Inhibition (Type II)

The "Benzanilide" motif is common in Type II kinase inhibitors (e.g., Sorafenib, Imatinib).

- **Binding Mode:** The amide functionality often forms hydrogen bonds with the "Glu-Lys" pair or the DFG-motif in the kinase ATP-binding pocket.
- **Specificity:** The 5-chloro and 2-methoxy groups on the "aniline" ring fit into the hydrophobic back-pocket, determining selectivity.

Antimicrobial Activity

Halogenated benzamides (similar to Salicylanilides like Niclosamide) exhibit activity against Gram-positive bacteria and fungi.

- **Mechanism:** Disruption of the proton motive force (PMF) across bacterial membranes due to the lipophilic, weakly acidic nature of the amide/phenol system (if metabolized to phenol).

Safety & Handling

- **Hazard Classification:**
 - Acute Toxicity: Harmful if swallowed (Category 4).[6]

- Skin/Eye Irritation: Causes skin irritation (Category 2) and serious eye irritation (Category 2A).
- Sensitization: Potential skin sensitizer due to the aniline moiety.
- Storage: Store at 2–8°C, desiccated. Stable for >2 years if protected from moisture.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (to handle HCl/HF generation).

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